

# Application Notes and Protocols for G-495 Stock Solution Preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GNE-495

Cat. No.: B607687

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **GNE-495**, a potent and selective inhibitor of Mitogen-activated protein kinase kinase kinase 4 (MAP4K4).

## Physicochemical and Solubility Data

Proper preparation of **GNE-495** stock solutions is critical for accurate and reproducible experimental results. The following table summarizes the key physicochemical properties and solubility information for **GNE-495**.

Property	Value	Source(s)
Molecular Weight	405.42 g/mol	[1][2][3][4][5][6]
CAS Number	1449277-10-4	[1][2][4][6][7]
Appearance	Light yellow to yellow solid powder	[1][8]
Purity	≥95%	[6]
Solubility in DMSO	2.17 mg/mL (5.35 mM) to 5 mg/mL (12.33 mM)	[1][2][3][6][7][8]
Solubility in DMF	5 mg/mL	[6][8]
Solubility in Ethanol	Slightly soluble	[6][7]
Solubility in Water	Insoluble	[7][8]

Note: The solubility of **GNE-495** in DMSO can be affected by moisture. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[1][7]  
Sonication may be required to fully dissolve the compound.[1][2][5]

## Storage and Stability

The stability of **GNE-495** in its powdered form and in solution is crucial for maintaining its biological activity. Adherence to the recommended storage conditions is essential.

Form	Storage Temperature	Duration	Source(s)
Powder	-20°C	3 years	[1][2][3]
4°C	2 years	[1][2][3]	
In Solvent	-80°C	1 year	[1][4][5][7]
-20°C	1-6 months	[1][2][4][5][7]	

Important: To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into single-use volumes before storage.<sup>[7][9]</sup>

## Experimental Protocols

### In Vitro Stock Solution Preparation

This protocol describes the preparation of a 10 mM stock solution of **GNE-495** in DMSO.

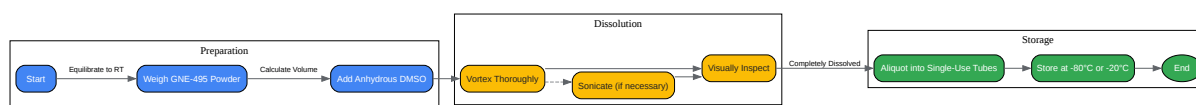
Materials:

- **GNE-495** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the **GNE-495** powder to room temperature before opening the vial.
- Calculate the required amount of **GNE-495** and DMSO to prepare the desired volume and concentration of the stock solution. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.05 mg of **GNE-495**.
- Add the appropriate volume of anhydrous DMSO to the vial containing the **GNE-495** powder.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.<sup>[1][2][5]</sup>
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 6 months).<sup>[1][4][5][7]</sup>



[Click to download full resolution via product page](#)

Workflow for **GNE-495** In Vitro Stock Solution Preparation.

## In Vivo Formulation Preparation

**GNE-495** is insoluble in water, requiring specific formulations for in vivo administration. Below are examples of formulations for oral and intraperitoneal administration.

Example Formulation for Oral Administration (Suspension):<sup>[7]</sup>

- Prepare a stock solution of **GNE-495** in DMSO (e.g., 4 mg/mL).
- For a final concentration of 5 mg/mL, add 5 mg of **GNE-495** to 1 mL of a 0.5% (w/v) methylcellulose and 0.2% (w/v) Tween 80 solution in sterile water.
- Mix thoroughly to obtain a homogenous suspension. This formulation should be prepared fresh before use.

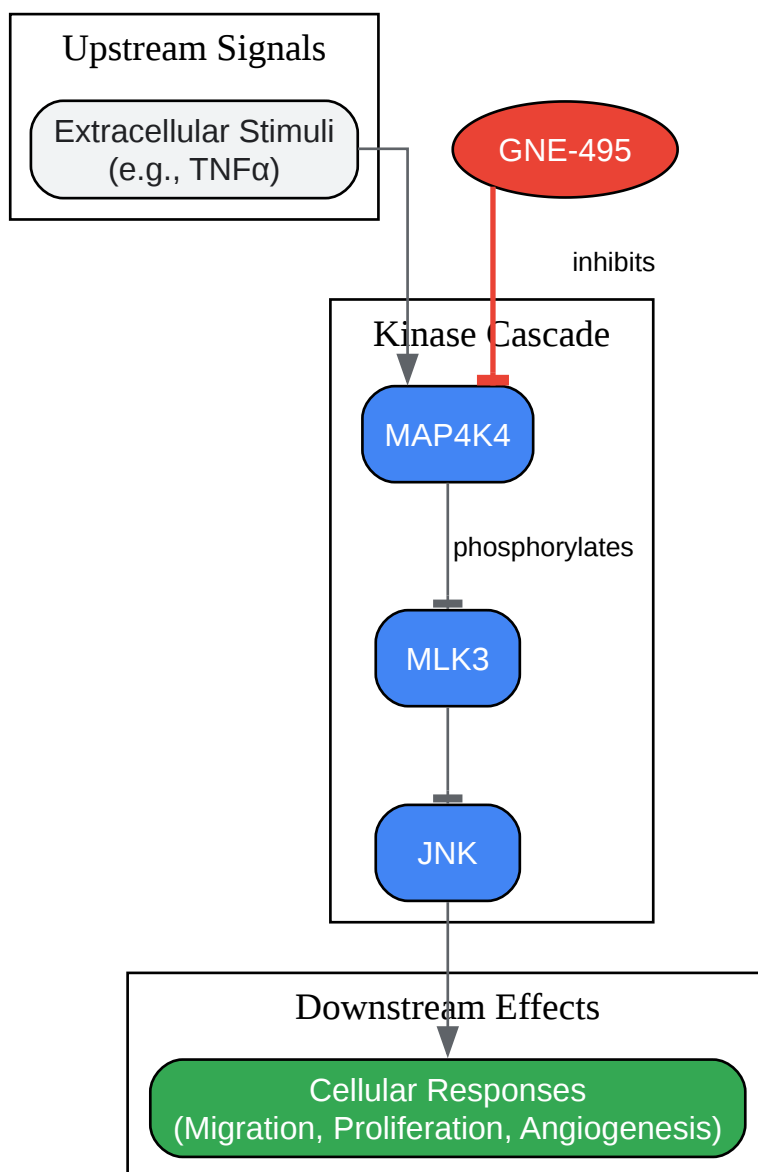
Example Formulation for Intraperitoneal Injection (Clear Solution):<sup>[1][5]</sup>

- Prepare a stock solution of **GNE-495** in DMSO.
- To prepare a 1 mg/mL working solution, add the appropriate volume of the DMSO stock to a solution of 40% PEG300, 5% Tween-80, and 45% saline. For example, to make 1 mL, add 100 µL of a 10 mg/mL DMSO stock to 400 µL PEG300, 50 µL Tween-80, and 450 µL saline.

- Mix the solution thoroughly. This formulation should be used immediately after preparation.

## Mechanism of Action and Signaling Pathway

**GNE-495** is a potent and selective inhibitor of MAP4K4, a serine/threonine kinase that plays a role in various cellular processes, including cell migration, proliferation, and angiogenesis.[10][11][12] MAP4K4 is an upstream regulator of the c-Jun N-terminal kinase (JNK) signaling pathway and has been shown to phosphorylate and activate Mixed Lineage Kinase 3 (MLK3).[11][13] Inhibition of MAP4K4 by **GNE-495** can therefore modulate downstream signaling events.



[Click to download full resolution via product page](#)

Simplified MAP4K4 Signaling Pathway and the inhibitory action of **GNE-495**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. GNE-495 - Immunomart [immunomart.com]
- 4. GNE-495 Datasheet DC Chemicals [dcchemicals.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. caymanchem.com [caymanchem.com]
- 7. selleckchem.com [selleckchem.com]
- 8. medkoo.com [medkoo.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. primo.qatar-weill.cornell.edu [primo.qatar-weill.cornell.edu]
- 11. researchgate.net [researchgate.net]
- 12. Structure-Based Design of GNE-495, a Potent and Selective MAP4K4 Inhibitor with Efficacy in Retinal Angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Molecular Insights of MAP4K4 Signaling in Inflammatory and Malignant Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for G-495 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607687#how-to-prepare-gne-495-stock-solutions]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)